

# Technical Guide: Osmium(III) Chloride Hydrate (CAS 14996-60-2)

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## Compound of Interest

Compound Name: *Osmium(III) chloride hydrate*

Cat. No.: B084722

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An In-depth Technical Guide on the Properties and Hazards of CAS number 14996-60-2

Audience: Researchers, Scientists, and Chemical Professionals

Disclaimer: The following information pertains to CAS number 14996-60-2, which is identified as **Osmium(III) chloride hydrate**. This is an inorganic compound and should not be confused with biologically active organic molecules. The data presented here focuses on its chemical properties and associated hazards.

## Chemical and Physical Properties

**Osmium(III) chloride hydrate** is an inorganic compound with the chemical formula  $\text{OsCl}_3 \cdot x\text{H}_2\text{O}$ <sup>[1]</sup>. It is primarily utilized in research and industrial applications, particularly in catalysis and as a precursor for the synthesis of other osmium-containing compounds<sup>[2][3][4]</sup>. This compound typically appears as a dark-colored solid, often with a crystalline structure, and is soluble in water<sup>[2]</sup>.

Table 1: Physical and Chemical Properties of **Osmium(III) Chloride Hydrate**

Property	Value	References
CAS Number	14996-60-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Molecular Formula	OsCl <sub>3</sub> ·xH <sub>2</sub> O	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	296.59 g/mol (anhydrous basis)	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Dark red to black powder or crystals	<a href="#">[10]</a> <a href="#">[11]</a>
Melting Point	500 °C	<a href="#">[10]</a> <a href="#">[12]</a>
Solubility	Soluble in water	<a href="#">[2]</a>
Stability	Stable under recommended temperatures and pressures. Sensitive to moisture and air.	<a href="#">[2]</a> <a href="#">[5]</a>

## Hazards and Safety Information

**Osmium(III) chloride hydrate** is classified as a hazardous substance and requires careful handling. It is toxic if swallowed, in contact with skin, or if inhaled[\[11\]](#). The compound causes skin irritation and serious eye irritation[\[1\]](#)[\[5\]](#). It may also cause respiratory irritation[\[1\]](#)[\[5\]](#). Due to the toxicity of osmium compounds, appropriate safety measures should always be taken when handling this substance[\[2\]](#).

Table 2: Hazard Identification and Safety Precautions

Hazard Category	GHS Classification	Precautionary Statements	References
Acute Toxicity (Oral)	Acute Tox. 3	P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.	<a href="#">[1]</a> <a href="#">[13]</a>
Acute Toxicity (Dermal)	Acute Tox. 3	P302 + P352 + P312: IF ON SKIN: Wash with plenty of soap and water. Call a POISON CENTER or doctor/physician if you feel unwell.	<a href="#">[1]</a> <a href="#">[13]</a>
Acute Toxicity (Inhalation)	Acute Tox. 3	P304 + P340 + P311: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician.	<a href="#">[1]</a> <a href="#">[13]</a>
Skin Corrosion/Irritation	Skin Irrit. 2	P264: Wash skin thoroughly after handling.	<a href="#">[1]</a>
Serious Eye Damage/Irritation	Eye Irrit. 2	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	<a href="#">[1]</a> <a href="#">[13]</a>
Specific target organ toxicity	STOT SE 3	P261: Avoid breathing dust/fume/gas/mist/va	<a href="#">[1]</a>

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pors/spray.

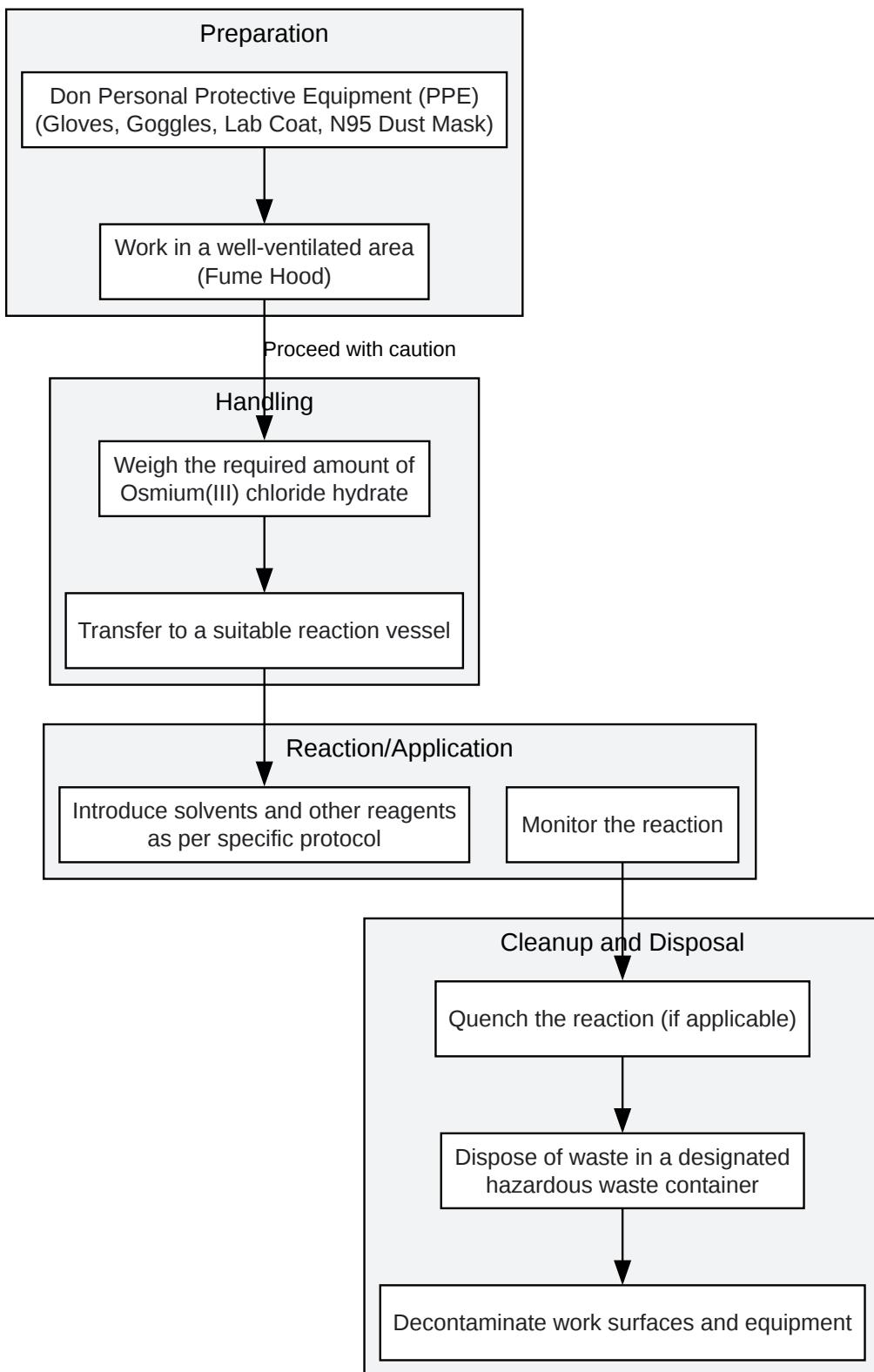
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Incompatible Materials: Strong oxidizing agents and finely powdered metals[5][11].

Hazardous Decomposition Products: Under fire conditions, it may decompose to produce hydrogen chloride and osmium oxides[5].

## Experimental Protocols

Due to the nature of this compound as a chemical reagent and catalyst precursor, detailed experimental protocols for its use are highly specific to the intended application. Below is a generalized workflow for handling and use in a laboratory setting.

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Caption: General laboratory workflow for handling **Osmium(III) chloride hydrate**.

## Biological Activity and Signaling Pathways

There is no substantial evidence in the provided search results to suggest that **Osmium(III) chloride hydrate** has specific biological activities or engages in signaling pathways in the manner of a therapeutic drug candidate. Its primary applications are in chemistry and materials science[2][3][4]. The toxicity of osmium compounds, in general, is a significant concern, and they are not typically investigated for therapeutic purposes in this form[2].

## Synthesis

**Osmium(III) chloride hydrate** is a commercially available chemical. The synthesis of this and other inorganic salts is typically carried out by specialized chemical manufacturers.

## Conclusion

CAS number 14996-60-2, **Osmium(III) chloride hydrate**, is a valuable precursor and catalyst in various chemical syntheses. However, it is a toxic inorganic compound that must be handled with stringent safety precautions. The information available does not support its use or investigation in the context of drug development or as a modulator of biological signaling pathways. Researchers and scientists should be aware of its hazardous nature and handle it according to established safety protocols.

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